

Application Notes and Protocols for Preparing FK614 Stock Solutions in DMSO

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Compound of Interest

Compound Name: FK614

Cat. No.: B1672743

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Introduction

FK614 is a selective peroxisome proliferator-activated receptor-gamma (PPAR γ) modulator that has shown potential in preclinical studies for the treatment of metabolic diseases. As a non-thiazolidinedione (non-TZD) agonist, **FK614** exhibits a distinct pharmacological profile, making it a valuable tool for research in areas such as diabetes, insulin resistance, and adipocyte differentiation. Accurate and reproducible in vitro and in vivo studies rely on the correct preparation of **FK614** stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic small molecules like **FK614** for use in biological assays. These application notes provide a detailed protocol for the preparation, storage, and handling of **FK614** stock solutions using DMSO.

Data Presentation

A summary of the key physicochemical properties of **FK614** and recommended concentrations for stock and working solutions are presented in the table below.

Property	Value
Chemical Name	3-((2,4-dichlorophenyl)methyl)-2-methyl-N-pentylsulfonylbenzimidazole-5-carboxamide
Molecular Formula	C ₂₁ H ₂₃ Cl ₂ N ₃ O ₃ S
Molecular Weight	468.4 g/mol [1]
Appearance	White to off-white powder
Solubility in DMSO	While specific data for FK614 is not readily available, similar small molecules often have a solubility of ≥20 mg/mL in DMSO. A starting concentration of 10-50 mM is generally achievable.
Recommended Stock Solution Concentration	10 mM to 50 mM in 100% sterile DMSO.
Recommended Working Concentration	1 μM to 100 μM in cell culture medium. The final concentration should be determined empirically based on the cell type and experimental design.
Final DMSO Concentration in Culture	Should be kept at ≤ 0.5% (v/v) to minimize cytotoxicity. A vehicle control with the same final DMSO concentration is crucial for all experiments. [2]

Experimental Protocols

Materials

- **FK614** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile, nuclease-free microcentrifuge tubes (amber or covered in foil)
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional)
- Sterile pipette tips

Protocol for Preparing a 10 mM FK614 Stock Solution in DMSO

- Pre-analytical Preparations:
 - Bring the **FK614** powder and sterile DMSO to room temperature.
 - Work in a sterile environment, such as a laminar flow hood, to maintain the sterility of the stock solution.
- Weighing **FK614**:
 - Accurately weigh the required amount of **FK614** powder. To prepare 1 mL of a 10 mM stock solution, the calculation is as follows:
 - $\text{Mass (in mg)} = \text{Molarity (in M)} \times \text{Volume (in L)} \times \text{Molecular Weight (in g/mol)} \times 1000$
 - $\text{Mass (in mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 468.4 \text{ g/mol} \times 1000 = 4.684 \text{ mg}$
- Dissolving **FK614** in DMSO:
 - Transfer the weighed **FK614** powder into a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO (in this case, 1 mL) to the tube.
 - Tightly cap the tube and vortex vigorously for 1-2 minutes, or until the powder is completely dissolved. The resulting solution should be clear and free of particulates.
 - For higher concentrations or if dissolution is slow, brief sonication in a water bath can be applied.
- Aliquoting and Storage:

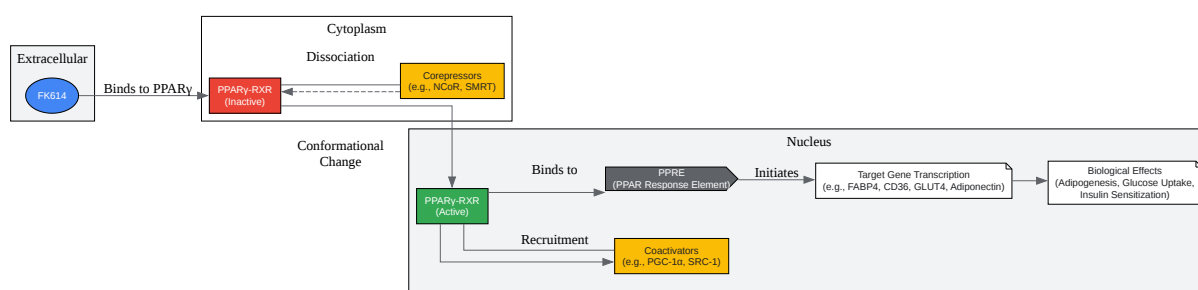
- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage.[3] Protect the aliquots from light by using amber tubes or by wrapping them in aluminum foil.

Protocol for Preparing Working Solutions from Stock

- Thawing the Stock Solution:
 - Thaw a single aliquot of the **FK614** stock solution at room temperature.
- Dilution in Cell Culture Medium:
 - It is crucial to perform serial dilutions to achieve the desired final working concentration. Direct dilution of a highly concentrated DMSO stock into a large volume of aqueous medium can cause the compound to precipitate.
 - Example for a 10 μM working solution from a 10 mM stock (1:1000 dilution):
 1. Prepare an intermediate dilution by adding 2 μL of the 10 mM stock solution to 198 μL of sterile cell culture medium to get a 100 μM solution. Mix well by gentle pipetting.
 2. Add 100 μL of the 100 μM intermediate solution to 900 μL of cell culture medium to achieve the final 10 μM working concentration.
 - Always add the DMSO-containing solution to the aqueous medium while gently vortexing or mixing to ensure rapid and even dispersion.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **FK614**. For a 1:1000 final dilution, this would be 1 μL of DMSO in 999 μL of medium, resulting in a 0.1% DMSO concentration.

Mandatory Visualizations

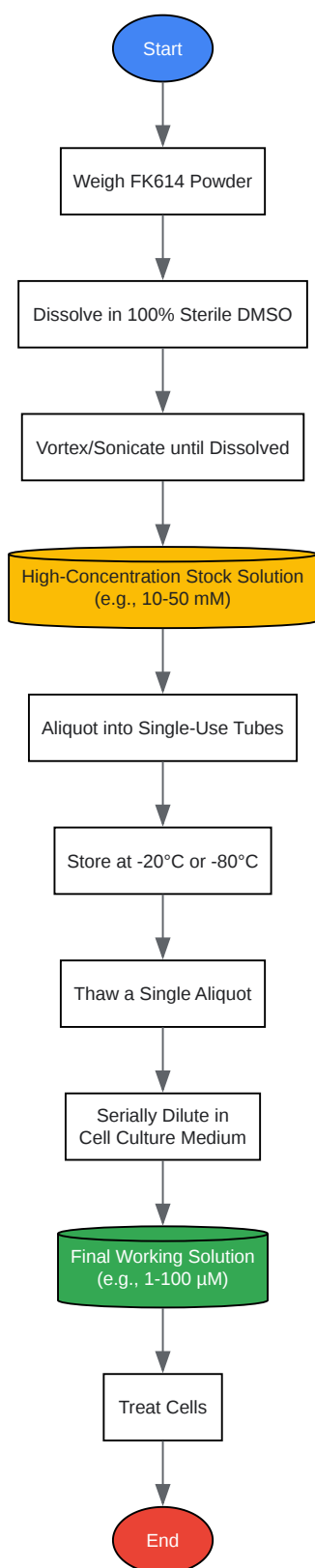
FK614 Mechanism of Action: Selective PPAR γ Modulation



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Caption: **FK614** selectively modulates PPAR γ signaling.

Experimental Workflow for Preparing FK614 Solutions



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Caption: Workflow for **FK614** stock and working solution preparation.

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